

# Paxalisib synergistic activity pembrolizumab validation

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## Compound Focus: Paxalisib

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## Summary of Key Experimental Data

Model/Study Type	Combination Treatment	Key Efficacy Findings	Proposed Synergistic Mechanisms	Source / Reference
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| **Preclinical (4T1 TNBC mouse model)** [1] [2] | **Paxalisib** + Pembrolizumab | • Reduced primary tumor burden • Decreased lung metastases • Prolonged survival | • Reprogrammed Tumor Microenvironment (TME): Increased CD4+ and CD8+ T cell infiltration/activation [2]. • Dual PI3K/mTOR inhibition disrupted EZH2 functions, reducing metastasis and improving immune recognition [3] [2]. | *Molecular Cancer Therapeutics*; SABCS 2024 Presentation | | **Phase 1b Clinical Trial (First Patient)** [3] | **Paxalisib** + Pembrolizumab + Chemotherapy | >50% reduction in total Circulating Tumor Cells (CTCs) and CTC clusters after first treatment cycle (21 days) | • Suppression of highly metastatic mesenchymal phenotype in remaining CTCs [3]. • Potential reversal of immune evasion capabilities of tumor cells [3]. | Kazia Therapeutics, July 2025 | | **Expanded-Access Clinical Case** [4] | **Paxalisib** + Pembrolizumab + Chemotherapy | 86% reduction in tumor burden (lung and bone metastases) after 3 weeks | • Aligned with rationale that combination rapidly disrupts tumor dissemination and reverses immunotherapy resistance [4]. | *Oncology Live*, October 2025 |

## Detailed Experimental Protocols & Mechanistic Insights

For the key experiments cited, here are the detailed methodologies and further insights into the proposed mechanisms of action.

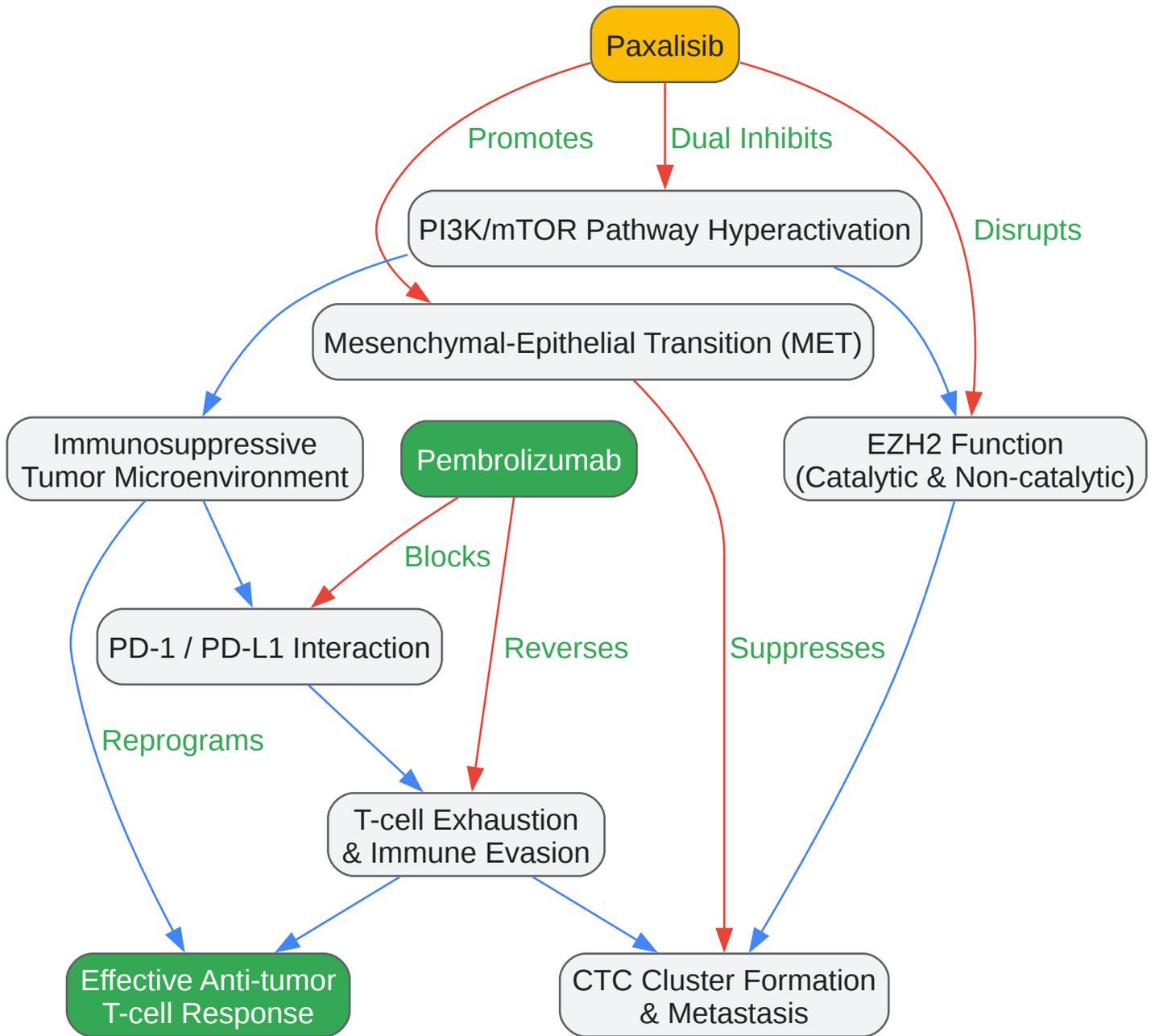
### Preclinical Study in Immunotherapy-Resistant TNBC Model [1] [2]

- **Objective:** To evaluate the efficacy of **paxalisib** in combination with a PD-1 inhibitor in a preclinical model of immunotherapy-resistant TNBC.
- **Experimental Model:** The 4T1 murine TNBC model, which is known to be resistant to checkpoint inhibitors.
- **Treatment Groups:** The study included groups treated with the combination of **paxalisib** and an anti-PD-1 antibody (the murine equivalent of pembrolizumab), compared to monotherapies and control.
- **Key Readouts:** Primary tumor volume, number of lung metastases, and overall survival. Immune profiling of the tumor microenvironment (TME) was also conducted.
- **Mechanistic Insight:** The dual inhibition of PI3K and mTOR by **paxalisib** is critical. Research indicates it disrupts both the **catalytic and non-catalytic functions of EZH2** [3] [2]. This disruption reduces metastatic potential and appears to "reprogram" the TME, making "cold" tumors "hot" by enhancing T-cell infiltration and activity, thereby creating a permissive environment for pembrolizumab to work [3] [2].

### Phase 1b Clinical Trial & Expanded-Access Case in Metastatic TNBC [3] [4]

- **Trial Design:** The ongoing phase 1b trial (ACTRN12624001340527) is a multi-arm study investigating **paxalisib** combinations in advanced breast cancer. **Arm B** specifically evaluates **paxalisib** (at 15 mg or 30 mg daily) in combination with pembrolizumab (200 mg on Day 1 of each 21-day cycle) and standard chemotherapy (nab-paclitaxel or gemcitabine/carboplatin) in patients with metastatic TNBC [4].
- **Primary Endpoint:** Safety and tolerability.
- **Key Biomarker Analysis:** Serial monitoring of **Circulating Tumor Cells (CTCs)** and CTC clusters. CTC clusters are known to be up to 100 times more efficient at seeding metastases than single CTCs, and their reduction is a significant pharmacodynamic marker [3].
- **Patient Case Findings:** The reported expanded-access case showed a rapid and deep tumor regression, corroborating the preclinical rationale that the combination can effectively reverse resistance and suppress disease progression [4].

The following diagram synthesizes the proposed mechanism by which **paxalisib** and pembrolizumab work synergistically to combat TNBC, based on the cited research.



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Diagram: Proposed Synergistic Mechanism of **Paxalisib** and Pembrolizumab in TNBC. The diagram illustrates how **paxalisib** targets the PI3K/mTOR pathway and EZH2 function to reduce metastasis and

remodel the tumor microenvironment, while pembrolizumab blocks the PD-1 pathway to reactivate T-cells. Their combined action promotes an effective anti-tumor immune response.

## Paxalisib and Pembrolizumab Profiles

- **Paxalisib**: An orally available, **brain-penetrant small-molecule inhibitor** that dually targets Class I PI3K and mTORC1/2. Its  $K_i$  values are in the low nanomolar range (e.g., 2 nM for PI3K $\alpha$ , 70 nM for mTOR) [5]. This dual inhibition is thought to be necessary to overcome compensatory pathways and suppress aggressive cancer phenotypes effectively [3] [6].
- **Pembrolizumab (KEYTRUDA)**: A humanized monoclonal IgG4 antibody that binds to the PD-1 receptor on T-cells, blocking interaction with its ligands (PD-L1/PD-L2). This helps to **restore endogenous anti-tumor T-cell activity** [7] [8].

## Future Directions and Considerations

The ongoing **Phase 1b clinical trial (ACTRN12624001340527)** will continue to evaluate the safety, tolerability, and pharmacodynamic markers of the **paxalisib**-pembrolizumab-chemotherapy combination in a broader patient population [4]. Longer-term endpoints, such as radiographic response and progression-free survival, are awaited to fully validate the durability of these early, promising signals [3].

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## References

1. Kazia Therapeutics to Present Data Highlighting ... [prnewswire.com]
2. Paxalisib shows promise in treating TNBC in new study [linkedin.com]
3. Phase 1b Data Suggest Paxalisib Combo May Suppress ... [targetedonc.com]
4. Case Study Highlights Tumor Burden Reduction With ... [onclive.com]
5. Paxalisib (GDC-0084) | PI3K/mTOR Inhibitor [medchemexpress.com]

6. Mechanisms of Resistance to PI3K Inhibitors in Cancer - PMC [pmc.ncbi.nlm.nih.gov]

7. Mechanism of Action of KEYTRUDA® (pembrolizumab) [keytrudahcp.com]

8. Pembrolizumab (Keytruda) - PMC - NIH [pmc.ncbi.nlm.nih.gov]

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